

# Commercial Sources and Availability of DSPE-Alkyne: An In-depth Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: *DSPE-alkyne*

Cat. No.: *B13707598*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial sources, availability, and key experimental protocols for 1,2-distearoyl-sn-glycero-3-phosphoethanolamine-N-[propargyl] (**DSPE-alkyne**). This functionalized phospholipid is a critical component in the development of advanced drug delivery systems, enabling the conjugation of various molecules through "click chemistry."

## Commercial Availability of DSPE-Alkyne and its Derivatives

**DSPE-alkyne** and its polyethylene glycol (PEG) conjugated derivatives are available from a range of specialized biochemical suppliers. These lipids are offered at various purity levels and in different quantities to suit diverse research and development needs. Below is a summary of commercially available **DSPE-alkyne** products.

| Supplier                | Product Name    | Molecular Weight ( g/mol ) | Purity              | Available Quantities          | Storage           |
|-------------------------|-----------------|----------------------------|---------------------|-------------------------------|-------------------|
| BroadPharm              | DSPE-Alkyne     | 830.1                      | >95%                | 50 mg, 100 mg, 250 mg, 500 mg | -20°C             |
| DSPE-PEG-alkyne         | 2000            | >90%                       | 250 mg, 500 mg, 1 g | -20°C                         |                   |
| AxisPharm               | DSPE-PEG-Alkyne | 3400                       | ≥95%                | Contact for pricing           | In Stock          |
| Creative Biolabs        | DSPE-Alkyne     | 828.17                     | >95%                | Contact for pricing           | -20°C             |
| MedchemExpress          | DSPE-PEG-alkyne | 2000                       | >85%                | Contact for pricing           | -20°C for 3 years |
| NSP-Functional Polymers | DSPE-PEG-Alkyne | 1000, 2000, 3400, 5000     | >90%                | 100 mg, 500 mg, 1 g           | -20°C (long term) |
| DC Chemicals            | DSPE-PEG-alkyne | 2000                       | Not specified       | Contact for pricing           | -20°C for 2 years |
| Biopharma PEG           | DSPE-PEG-Alkyne | Various                    | Not specified       | Contact for pricing           | -5°C              |

Note: The purity and molecular weight of PEGylated derivatives can be subject to lot-to-lot variability. It is recommended to consult the certificate of analysis provided by the supplier for precise information. Solubility for most **DSPE-alkyne** and DSPE-PEG-alkyne products is reported in organic solvents such as chloroform, dichloromethane, DMSO, and DMF[1][2].

## Experimental Protocols

### Preparation of DSPE-Alkyne Containing Liposomes via Thin-Film Hydration

This protocol describes a common method for preparing liposomes incorporating **DSPE-alkyne**, which can then be used for drug encapsulation and subsequent surface modification via click chemistry.<sup>[3][4]</sup>

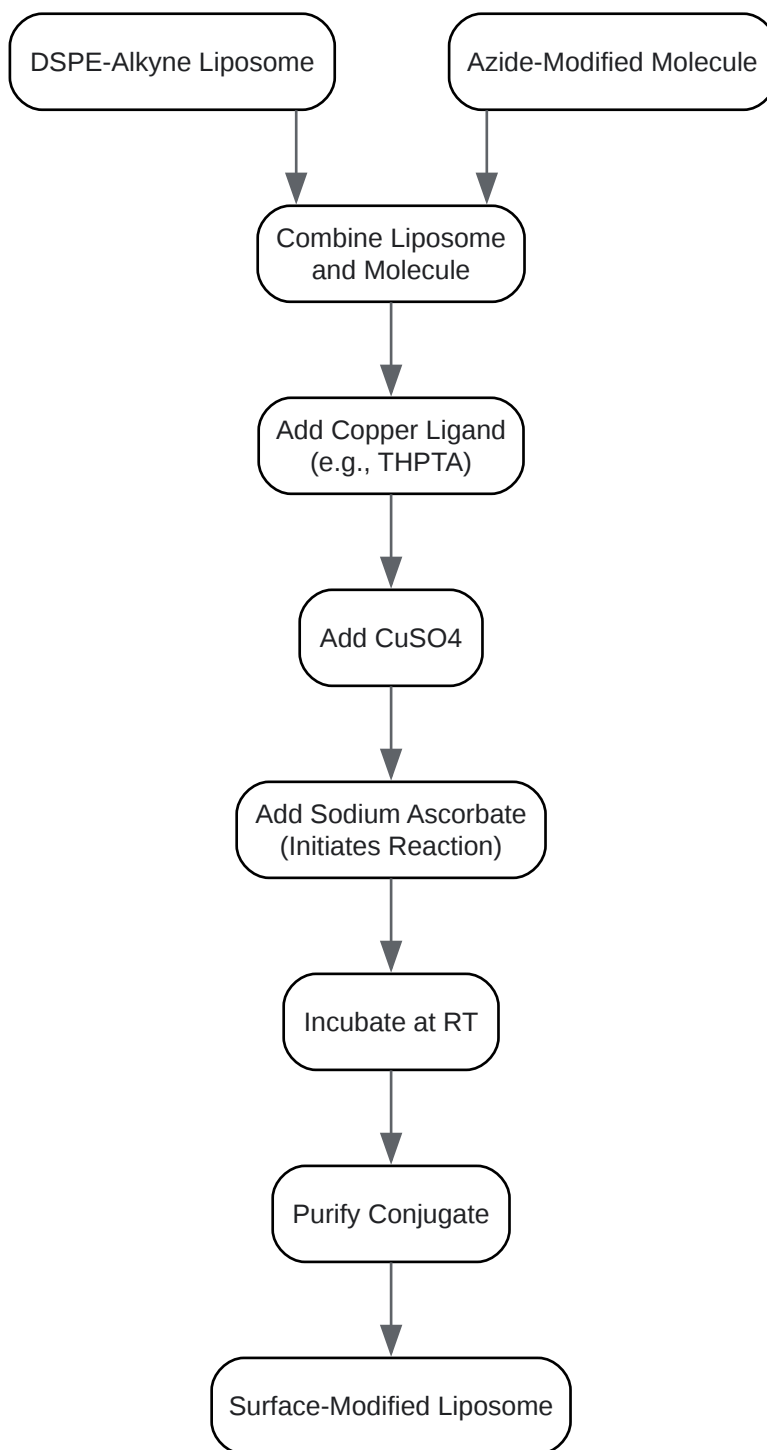
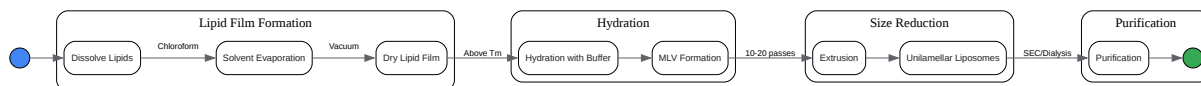
#### Materials:

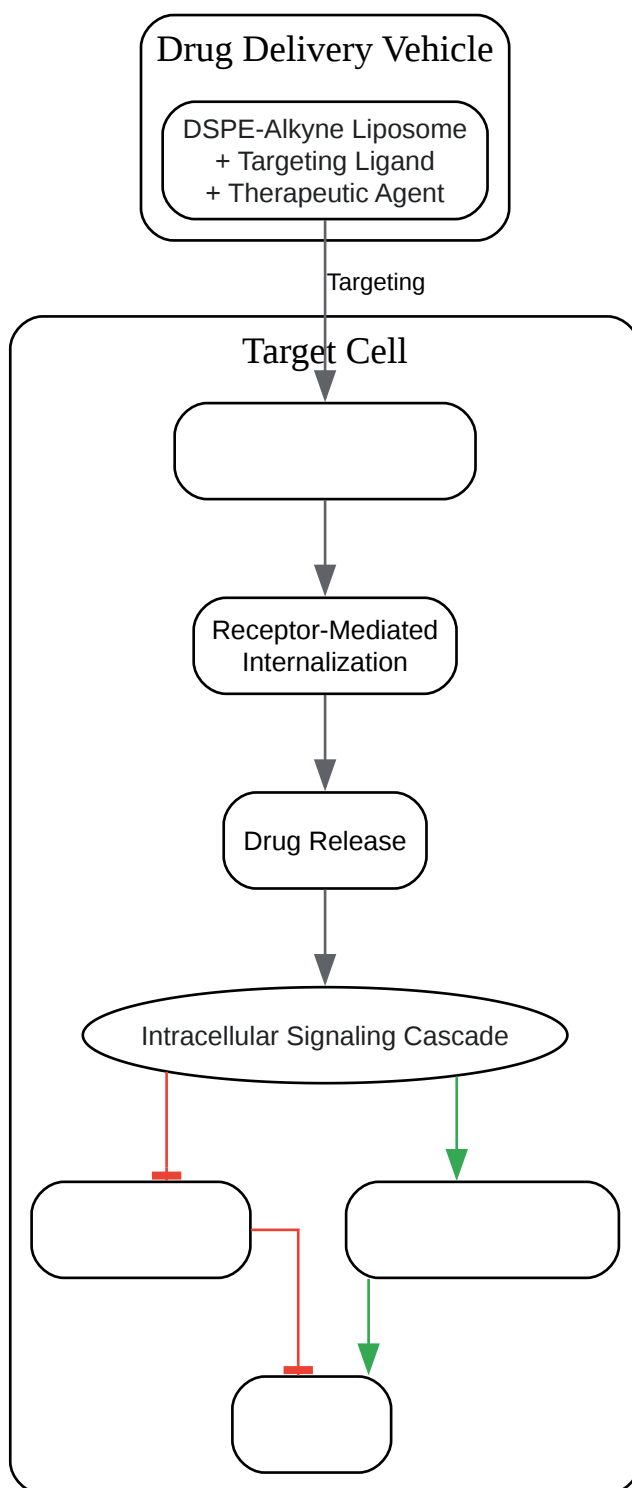
- Primary phospholipid (e.g., DSPC, DPPC)
- Cholesterol
- **DSPE-alkyne** or DSPE-PEG-alkyne
- Organic solvent (e.g., chloroform or a chloroform:methanol mixture)
- Hydration buffer (e.g., phosphate-buffered saline (PBS), pH 7.4)
- Round-bottom flask
- Rotary evaporator
- Water bath
- Extruder with polycarbonate membranes of desired pore size (e.g., 100 nm)

#### Methodology:

- Lipid Film Formation:
  - Dissolve the desired lipids (e.g., a molar ratio of DSPC:Cholesterol:DSPE-PEG-alkyne 55:40:5) in an appropriate volume of organic solvent in a round-bottom flask.
  - Remove the organic solvent using a rotary evaporator under vacuum. A thin lipid film will form on the wall of the flask.
  - To ensure complete removal of the solvent, further dry the lipid film under high vacuum for at least 2 hours.
- Hydration:

- Hydrate the dry lipid film with the chosen aqueous buffer by adding the buffer to the flask and agitating. The temperature of the buffer should be above the phase transition temperature ( $T_m$ ) of the lipids.
- This process results in the formation of multilamellar vesicles (MLVs).
- Size Reduction (Extrusion):
  - To obtain unilamellar vesicles of a defined size, the MLV suspension is extruded through polycarbonate membranes with a specific pore size.
  - This is typically done by passing the suspension through the extruder 10-20 times. The resulting liposome solution should appear translucent.
- Purification:
  - Remove any unencapsulated material by size exclusion chromatography or dialysis.





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. DSPE-PEG-Alkyne - NSP-Functional Polymers & Copolymers [[nanosoftpolymers.com](https://nanosoftpolymers.com)]
- 2. creative-biolabs.com [[creative-biolabs.com](https://creative-biolabs.com)]
- 3. benchchem.com [[benchchem.com](https://benchchem.com)]
- 4. researchgate.net [[researchgate.net](https://researchgate.net)]
- To cite this document: BenchChem. [Commercial Sources and Availability of DSPE-Alkyne: An In-depth Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13707598/docs#commercial-sources-and-availability-of-dspe-alkyne-an-in-depth-technical-guide>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)